

4-[(Dimethylamino)methyl]benzaldehyde CAS number 10545-38-7 research applications

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Compound of Interest

4-

Compound Name: *[(Dimethylamino)methyl]benzaldehyde*

Cat. No.: B1218930

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In-depth Technical Guide: 4- (Dimethylamino)benzaldehyde (Ehrlich's Reagent)

Important Clarification: The provided CAS number 10545-38-7 corresponds to Sulfur Dichloride, an inorganic compound. The chemical name **4-[(Dimethylamino)methyl]benzaldehyde** is correctly associated with CAS number 36874-95-0. However, a comprehensive search for research applications, experimental protocols, and quantitative data for **4-[(Dimethylamino)methyl]benzaldehyde** (CAS 36874-95-0) yielded insufficient publicly available information to generate an in-depth technical guide.

Therefore, this guide will focus on the closely related and extensively researched compound, 4-(Dimethylamino)benzaldehyde (CAS 100-10-7), also widely known as Ehrlich's reagent. This compound is a key reagent in various scientific disciplines and its applications are well-documented.

Introduction

4-(Dimethylamino)benzaldehyde is an organic compound containing a benzene ring substituted with a formyl group and a dimethylamino group at the para position. Its unique structure,

featuring an electron-donating dimethylamino group and an electron-withdrawing aldehyde group, makes it a versatile molecule in organic synthesis and analytical chemistry. It is famously used in the Ehrlich's test for the detection of indoles and urobilinogen. This guide provides a comprehensive overview of its research applications, supported by experimental protocols and quantitative data.

Physicochemical Properties

Property	Value
CAS Number	100-10-7
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
Appearance	White to yellowish crystalline powder
Melting Point	73-75 °C
Boiling Point	266-267 °C
Solubility	Soluble in ethanol, ether, and dilute acids.

Research Applications

The research applications of 4-(Dimethylamino)benzaldehyde are diverse, spanning from synthetic chemistry to clinical diagnostics.

Organic Synthesis

4-(Dimethylamino)benzaldehyde serves as a crucial building block in the synthesis of a variety of organic molecules.

- Schiff Base Formation: It readily reacts with primary amines to form Schiff bases (imines), which are important intermediates in the synthesis of various biologically active compounds, including potential antibacterial and antifungal agents.
- Knoevenagel Condensation: The aldehyde group can participate in Knoevenagel condensation reactions with active methylene compounds to form substituted styrenes. These products are often used in the synthesis of dyes and nonlinear optical materials.

- **Synthesis of Stilbenes:** It is a precursor in the synthesis of stilbene derivatives, which are investigated for their potential applications in materials science and as fluorescent probes.

Analytical Chemistry and Diagnostics

The most well-known application of 4-(Dimethylamino)benzaldehyde is as a chromogenic reagent.

- **Ehrlich's Test for Indoles:** In the presence of a strong acid, it reacts with indole-containing compounds to produce a characteristic blue-violet color. This reaction is widely used in microbiology to identify bacteria that can metabolize tryptophan to indole.
- **Detection of Urobilinogen:** In clinical diagnostics, Ehrlich's reagent is used to detect urobilinogen in urine, which can be an indicator of liver disease or hemolytic anemia.
- **Determination of Hydrazine:** It is also employed in the spectrophotometric determination of hydrazine and its derivatives.

Medicinal Chemistry

Derivatives of 4-(Dimethylamino)benzaldehyde have been explored for their potential therapeutic properties.

- **Antimicrobial Agents:** Schiff bases derived from 4-(Dimethylamino)benzaldehyde have been synthesized and evaluated for their antibacterial and antifungal activities.
- **Anticancer Research:** Certain chalcone derivatives synthesized from this aldehyde have shown potential as anticancer agents by inducing apoptosis in cancer cell lines.

Experimental Protocols

Synthesis of a Schiff Base from 4-(Dimethylamino)benzaldehyde and Aniline

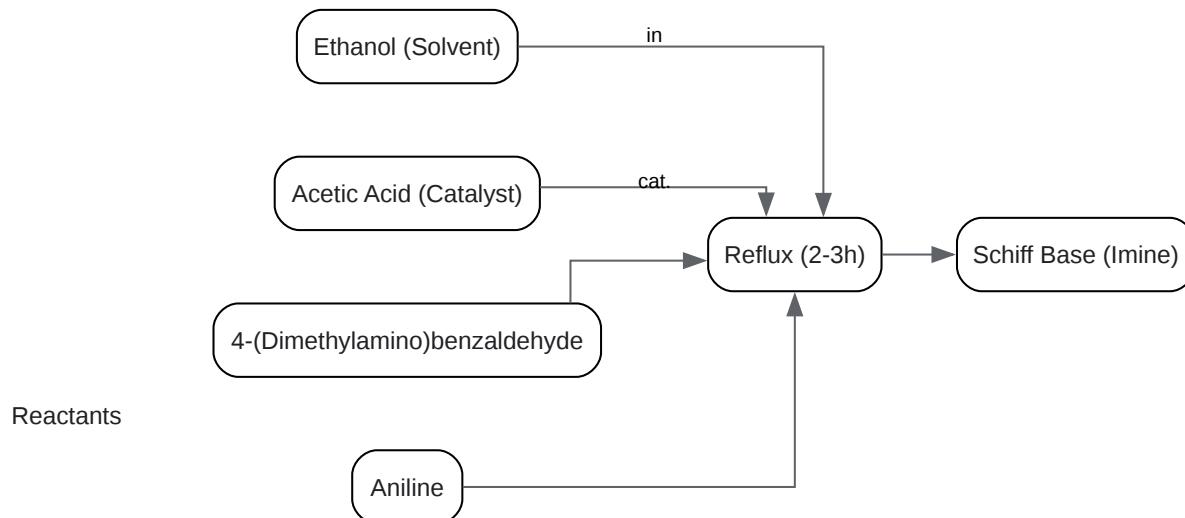
This protocol describes a typical procedure for the synthesis of an imine.

Materials:

- 4-(Dimethylamino)benzaldehyde
- Aniline
- Ethanol
- Glacial acetic acid (catalyst)

Procedure:

- Dissolve 4-(Dimethylamino)benzaldehyde (1.49 g, 10 mmol) in 20 mL of ethanol in a round-bottom flask.
- Add aniline (0.93 g, 10 mmol) to the solution.
- Add a few drops of glacial acetic acid as a catalyst.
- Reflux the mixture for 2-3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The solid product will precipitate out. If not, cool the flask in an ice bath.
- Collect the product by vacuum filtration and wash with cold ethanol.
- Recrystallize the crude product from ethanol to obtain the pure Schiff base.



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Synthesis of a Schiff Base.

Ehrlich's Test for Indole Production by Bacteria

This protocol outlines the procedure for identifying indole-producing microorganisms.

Materials:

- Bacterial culture grown in tryptophan broth
- Kovac's reagent (a solution of 4-(Dimethylamino)benzaldehyde in amyl alcohol and hydrochloric acid)

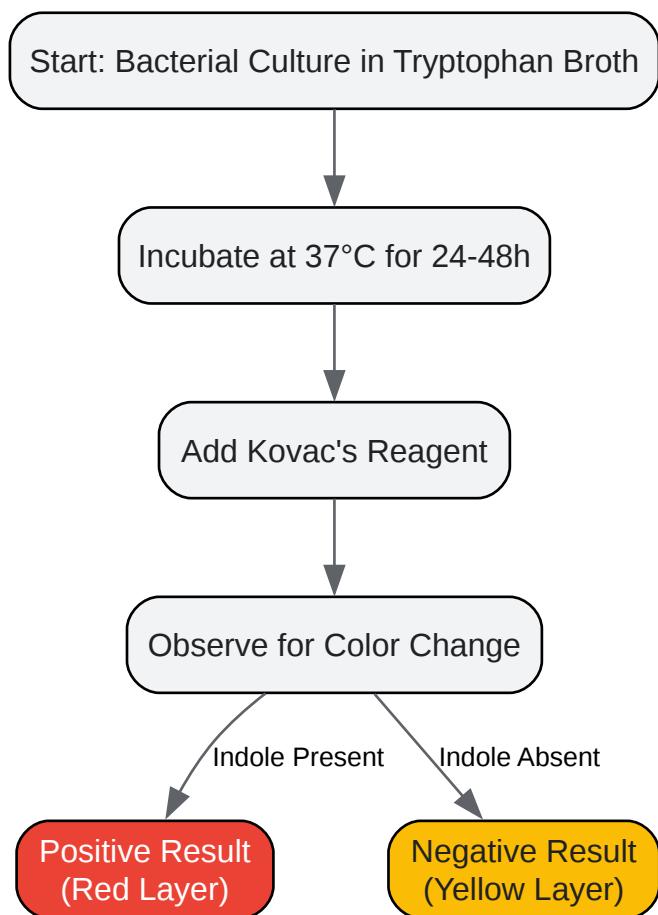
Procedure:

- Incubate the test organism in tryptophan broth at 37°C for 24-48 hours.
- After incubation, add 5-10 drops of Kovac's reagent to the broth culture.
- Gently shake the tube.

- Observe for a color change in the upper layer of the broth.

Interpretation:

- Positive: A red or cherry-red layer at the top indicates the presence of indole.
- Negative: No color change (the reagent layer remains yellow) indicates the absence of indole.



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Workflow for Ehrlich's Indole Test.

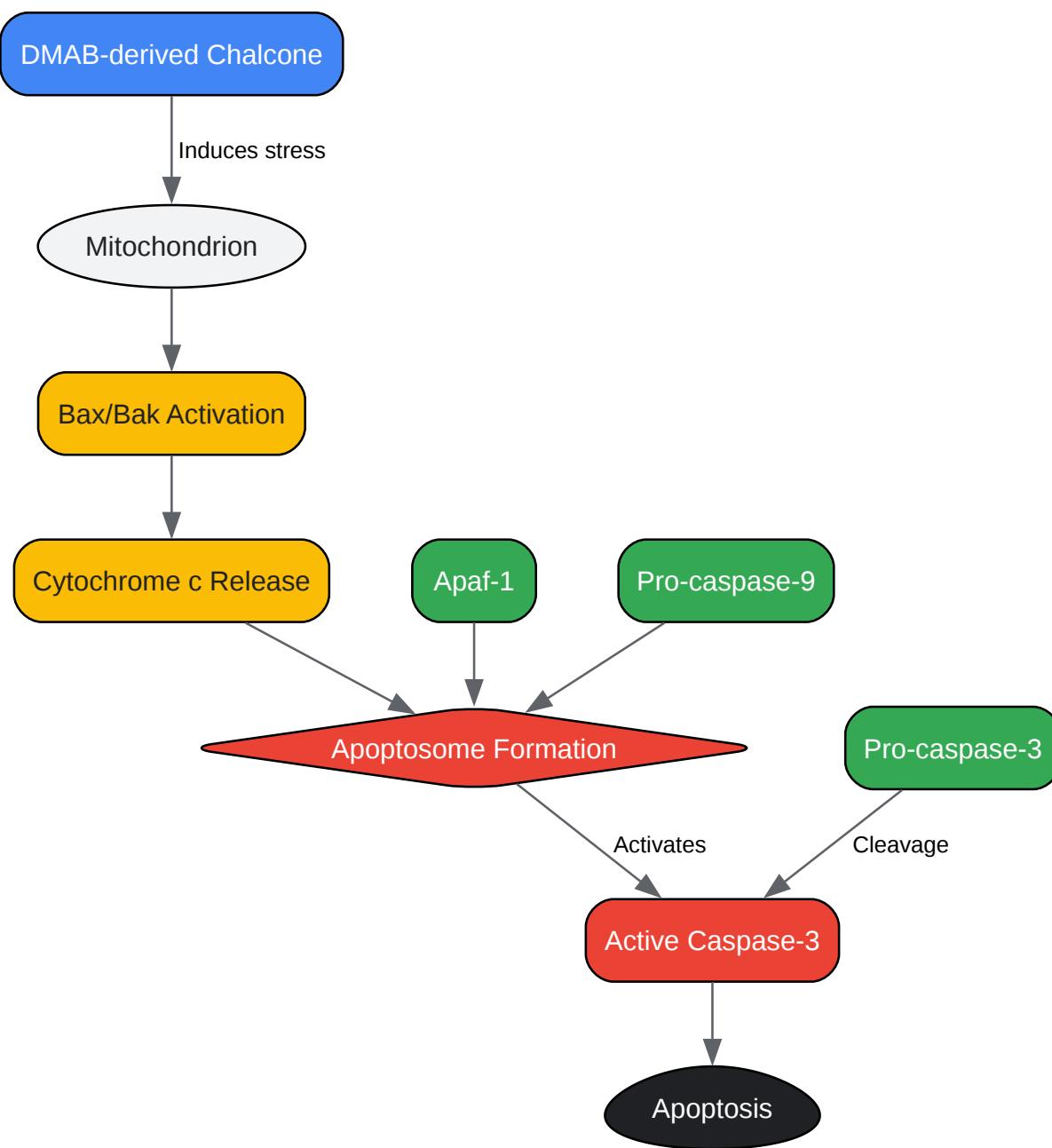
Quantitative Data

The following table summarizes some quantitative data related to the applications of 4-(Dimethylamino)benzaldehyde.

Application	Parameter	Value	Reference
Ehrlich's Test	Molar Absorptivity of Indole-DMAB adduct	$\sim 7.0 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ at 570 nm	Generic Data
Hydrazine Detection	Limit of Detection (LOD)	0.02 - 0.1 $\mu\text{g/mL}$	Method Dependent
Antimicrobial Activity	Minimum Inhibitory Concentration (MIC) of a Schiff base derivative against <i>S. aureus</i>	6.25 $\mu\text{g/mL}$	F. A. Al-Amiry et al., <i>Bioinorg. Chem. Appl.</i> , 2012
Anticancer Activity	IC_{50} of a chalcone derivative against HeLa cells	1.5 μM	S. Kumar et al., <i>Eur. J. Med. Chem.</i> , 2013

Signaling Pathways

While 4-(Dimethylamino)benzaldehyde itself is not directly involved in signaling pathways, its derivatives, particularly chalcones, have been shown to induce apoptosis in cancer cells through the intrinsic pathway.



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Intrinsic Apoptosis Pathway.

Conclusion

4-(Dimethylamino)benzaldehyde is a compound of significant importance in both synthetic and analytical chemistry. Its reactivity makes it a valuable precursor for a wide range of organic molecules with potential applications in medicinal chemistry and materials science.

Furthermore, its role as Ehrlich's reagent in diagnostic microbiology and clinical chemistry remains a cornerstone of its utility. The ongoing research into its derivatives continues to unveil new possibilities for this versatile compound.

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